

# Technical Guide: Safety and Handling of 3-Chloro-2-fluorophenylacetic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Chloro-2-fluorophenylacetic acid

Cat. No.: B1362240

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Disclaimer: This document is intended for informational purposes only and should not be substituted for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always consult the specific SDS for the most accurate and up-to-date information before handling this chemical.

## Introduction

**3-Chloro-2-fluorophenylacetic acid** is an organic compound that serves as an important intermediate in organic synthesis, particularly in the development of pharmaceuticals and other biologically active molecules.<sup>[1]</sup> Its chemical structure, containing both chlorine and fluorine atoms on the phenyl ring, imparts unique reactivity that is valuable for medicinal chemistry and drug discovery programs. This guide provides a summary of the available safety and handling information for this compound.

## Chemical and Physical Properties

Limited quantitative data for **3-Chloro-2-fluorophenylacetic acid** is publicly available. The following table summarizes its known properties.

Property	Value	Reference
Chemical Name	2-(3-Chloro-2-fluorophenyl)acetic acid	[2]
CAS Number	261762-96-3	[2]
Molecular Formula	C <sub>8</sub> H <sub>6</sub> ClF <sub>2</sub> O <sub>2</sub>	[1][2]
Appearance	White to light yellow crystalline solid	[1]
Solubility	Soluble in alcohols, ketones, and ether solvents; slightly soluble in water.	[1]

## Hazard Identification and GHS Classification

While a specific GHS classification for **3-Chloro-2-fluorophenylacetic acid** is not readily available, based on information for structurally similar compounds, it should be handled as a hazardous substance.[3][4][5] The primary hazards are expected to be:

Hazard	Description
Acute Toxicity	The toxicological properties have not been fully investigated. Handle with caution.
Skin Corrosion/Irritation	Expected to cause skin irritation.[1][3]
Serious Eye Damage/Irritation	Expected to cause serious eye irritation.[1][3]
Respiratory Irritation	May cause respiratory irritation upon inhalation of dust.[1][3]

Signal Word: Warning

Hazard Statements (Presumed):

- H315: Causes skin irritation.[3]

- H319: Causes serious eye irritation.[\[3\]](#)
- H335: May cause respiratory irritation.[\[3\]](#)

## Safety and Handling Precautions

Adherence to strict safety protocols is crucial when working with **3-Chloro-2-fluorophenylacetic acid**. The following table outlines recommended precautions.

Precaution Type	Recommended Action	Reference
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood. Ensure easy access to an eyewash station and safety shower.	<a href="#">[3]</a>
Personal Protective Equipment (PPE)	- Eye/Face Protection: Wear chemical safety goggles and a face shield. - Skin Protection: Wear a lab coat and chemically resistant gloves (e.g., nitrile). - Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge if dust inhalation is possible.	<a href="#">[1]</a> <a href="#">[3]</a>
General Hygiene	Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.	<a href="#">[3]</a>

## First Aid Measures

In case of exposure, follow these first aid procedures and seek immediate medical attention.

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration.	<a href="#">[3]</a> <a href="#">[6]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.	<a href="#">[3]</a> <a href="#">[6]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.	<a href="#">[3]</a> <a href="#">[6]</a>
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of water or milk to drink. Never give anything by mouth to an unconscious person.	<a href="#">[3]</a> <a href="#">[6]</a>

## Fire and Explosion Hazard Data

Detailed flammability data for **3-Chloro-2-fluorophenylacetic acid** is not available. However, for related compounds, the fire hazard is generally low.

Parameter	Information	Reference
Flammability	Not expected to be flammable.	[3]
Suitable Extinguishing Media	Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.	[3][6]
Hazardous Combustion Products	Thermal decomposition may produce carbon oxides, hydrogen chloride, and hydrogen fluoride.	[3]
Firefighting Procedures	Wear self-contained breathing apparatus (SCBA) and full protective gear.	[3][6]

## Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

Step	Action	Reference
Personal Precautions	Evacuate the area. Wear appropriate personal protective equipment (PPE) as outlined in Section 4. Avoid breathing dust.	[3]
Environmental Precautions	Prevent the material from entering drains or waterways.	[3]
Containment and Cleanup	Carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.	[3]

## Storage and Disposal

Proper storage and disposal are essential for safety and environmental protection.

Aspect	Recommendation	Reference
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents and bases.	[3]
Disposal	Dispose of waste in accordance with local, state, and federal regulations. This may involve incineration in a licensed facility.	[3]

## Experimental Protocols

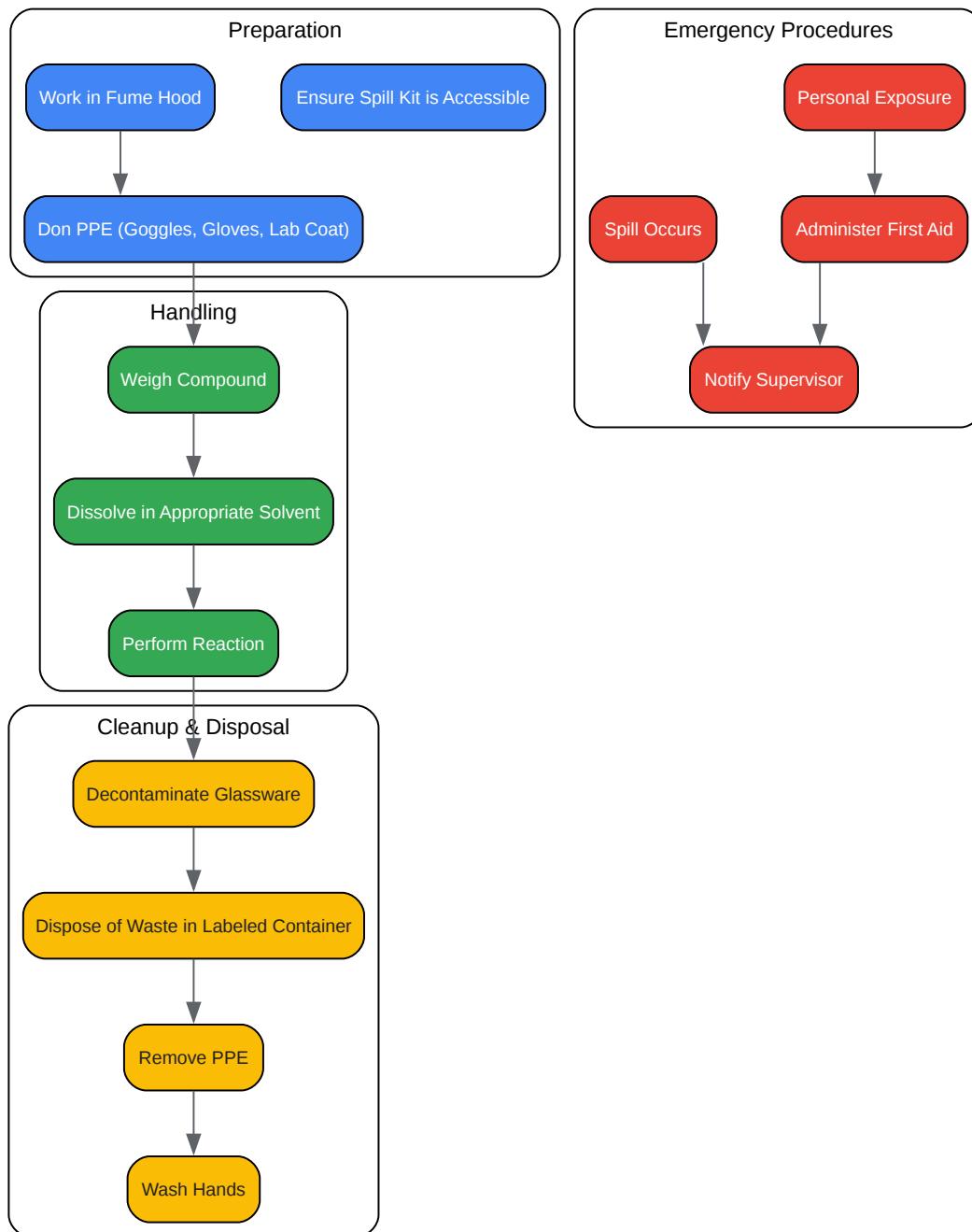
Due to the limited public information, a specific, validated experimental protocol for the synthesis or analysis of **3-Chloro-2-fluorophenylacetic acid** cannot be provided. A general synthetic route mentioned involves the fluorination and chlorination of acetophenone, though specific conditions and reagents are not detailed.[1]

For analytical purposes, High-Performance Liquid Chromatography (HPLC) methods developed for other fluorophenylacetic acid isomers could potentially be adapted. Such methods often utilize a C18 column with a mobile phase of acetonitrile and water with a formic or acetic acid modifier, and UV detection.

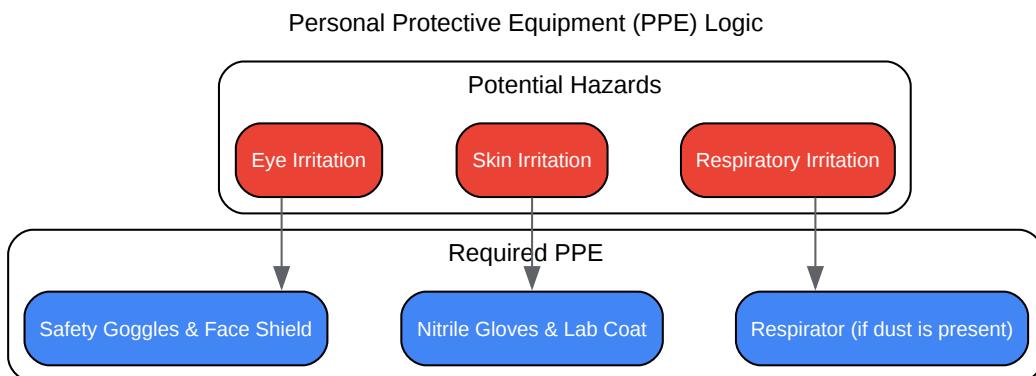
## Visualized Workflows

The following diagrams illustrate key logical relationships and workflows for handling this compound.

## General Handling Workflow for 3-Chloro-2-fluorophenylacetic Acid

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Caption: General laboratory workflow for handling **3-Chloro-2-fluorophenylacetic acid**.



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Caption: Logic for selecting appropriate PPE based on potential hazards.

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Address: 3281 E Guasti Rd  
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